

Essential Safety and Operational Guide for 3-Ethynyltetrahydrofuran

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Compound of Interest

Compound Name: **3-Ethynyltetrahydrofuran**

Cat. No.: **B1322530**

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This document provides immediate, essential safety protocols, operational guidance, and disposal plans for the handling of **3-Ethynyltetrahydrofuran**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Safety Summary

3-Ethynyltetrahydrofuran is a highly flammable liquid and vapor that can be harmful if swallowed. It is known to cause skin irritation and serious eye damage. A significant hazard associated with this chemical is its potential to form explosive peroxides, particularly upon exposure to air and light, or during storage.[1]

Quantitative Data

Property	Value	Source
Boiling Point	78 - 80 °C (172 - 176 °F)	
Density	0.86 g/cm³ at 25 °C (77 °F)	
Flash Point	Not explicitly available for 3-Ethynyltetrahydrofuran, but related compounds are highly flammable.	
Signal Word	Danger	

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the specific PPE required for any given task involving **3-Ethynyltetrahydrofuran**.[\[1\]](#)[\[2\]](#)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. [1]	Protects against splashes that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves. Recommended materials include Polyvinyl alcohol (PVA), Teflon, or 4H/Silver Shield brand (Norfoil). [1] [2] Standard nitrile gloves are not recommended as they are quickly permeated by similar tetrahydrofuran compounds. [1] [2]	Prevents skin contact which can cause irritation.
Body Protection	Flame-retardant and antistatic lab coat. Long pants and closed-toe shoes are mandatory. [1]	Protects against fire hazards and accidental skin exposure.
Respiratory Protection	Required when vapors or aerosols are generated. All work with significant volumes should be conducted in a chemical fume hood. [1]	Minimizes inhalation of harmful vapors.

Operational Plan: Handling and Storage

Engineering Controls:

- Work with **3-Ethynyltetrahydrofuran** must be performed in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)

- Use explosion-proof electrical, ventilating, and lighting equipment.
- Eliminate all ignition sources such as open flames, hot surfaces, and sparks.[1] Use non-sparking tools.

Safe Handling Procedures:

- Before use, inspect the container for any signs of peroxide formation (e.g., crystal formation around the lid).[1] Do not open a container if peroxides are suspected.[1]
- Ground and bond the container and receiving equipment to prevent static discharge.
- Avoid contact with skin and eyes.[3]
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed, air-impermeable container in a cool, dry, and dark, well-ventilated area.[1]
- Keep away from heat, ignition sources, and incompatible materials such as strong oxidizing agents.[1]
- Containers should be dated upon receipt and upon opening to track the potential for peroxide formation.[1]
- Periodically test for the presence of peroxides.[1]

Disposal Plan

All waste containing **3-Ethynyltetrahydrofuran** must be treated as hazardous waste.

Waste Collection:

- Collect all liquid waste containing **3-Ethynyltetrahydrofuran** in a designated, properly labeled, and sealed hazardous waste container.[3][4]
- Contaminated materials, such as gloves, absorbent pads, and empty containers, must also be collected as hazardous waste.[5]
- Do not allow the chemical to enter drains or the environment.[6]

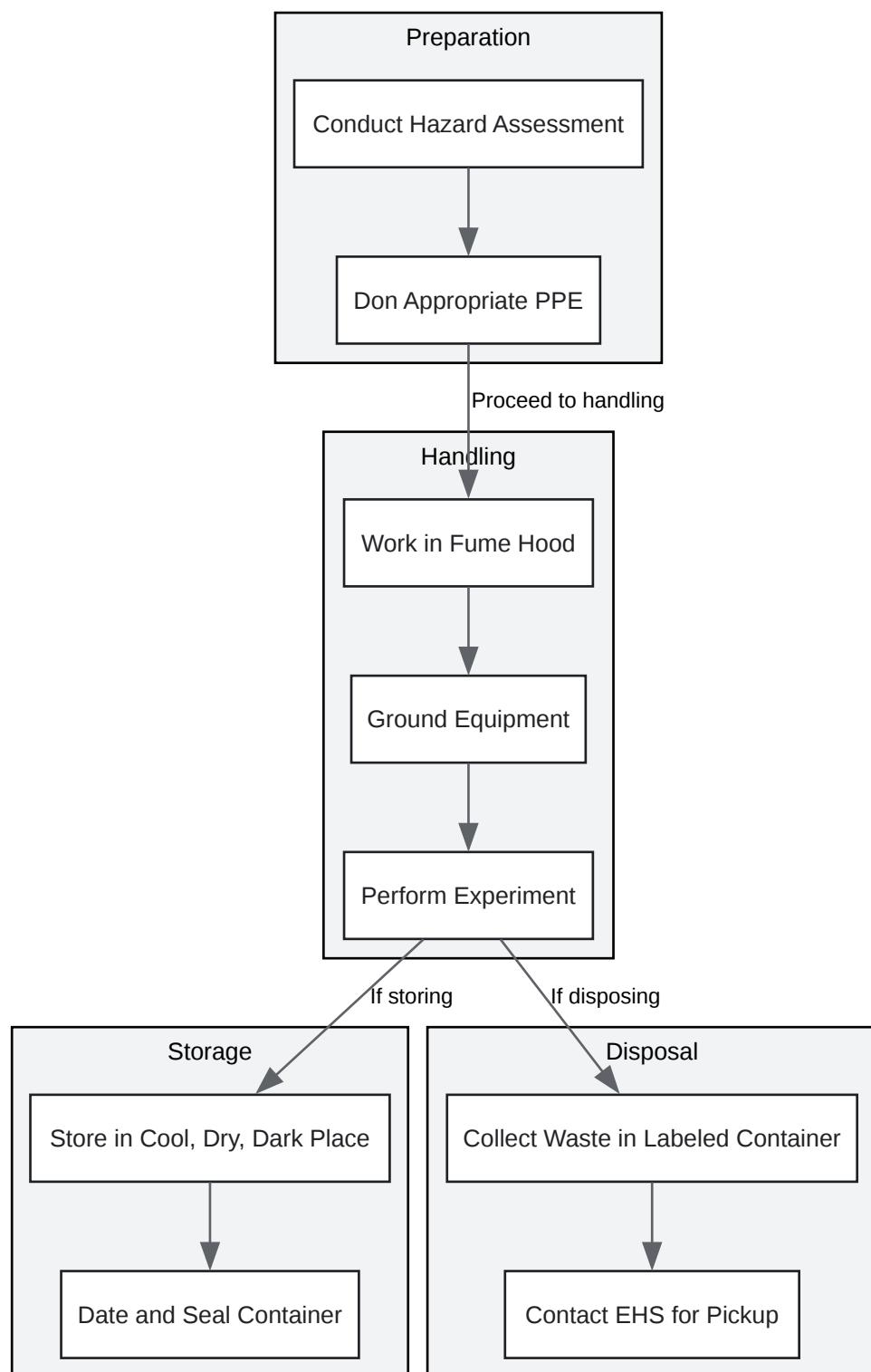
Disposal Procedure:

- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal facility.[1][4]
- Do not attempt to dispose of this chemical down the sink or in the regular trash.[1]
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate must be collected as hazardous waste.[4]

Spill Management:

- Minor Spills: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand). [2][5] Collect the contaminated absorbent into a sealed container for hazardous waste disposal.[5]
- Major Spills: Evacuate the area immediately and contact your institution's EHS office.[5]

Experimental Workflow Diagram

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Caption: Workflow for Safe Handling of **3-Ethynyltetrahydrofuran**.

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